

Application Notes and Protocols: DASA-58

Stock Solution Preparation

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Compound of Interest

Compound Name: DASA-58

Cat. No.: B606943

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Audience: Researchers, scientists, and drug development professionals.

Introduction

DASA-58 is a potent and selective small-molecule activator of pyruvate kinase M2 (PKM2), a key enzyme in glycolysis often found to be highly expressed in cancer cells.^{[1][2][3][4][5]}

DASA-58 functions by binding to a site at the PKM2 subunit interface, which promotes the formation of a stable and highly active tetrameric state of the enzyme. This activation of PKM2 can reverse the Warburg effect, a metabolic hallmark of cancer, thereby suppressing tumor growth. These application notes provide a detailed protocol for the preparation of **DASA-58** stock solutions for use in both in vitro and in vivo research settings.

DASA-58 Properties and Storage

A summary of the key quantitative data for **DASA-58** is presented in the table below for easy reference.

Property	Value	Citations
Molecular Weight	453.53 g/mol	
Molecular Formula	C ₁₉ H ₂₃ N ₃ O ₆ S ₂	
Appearance	White to off-white crystalline solid powder	
Solubility in DMSO	≥ 30 mg/mL. Varies by supplier, with some reporting up to 91 mg/mL. It is recommended to use fresh, anhydrous DMSO as moisture can reduce solubility.	
Solubility in Water	Insoluble	
Solubility in Ethanol	Insoluble	
Storage of Powder	Store at -20°C for up to 3 years.	
Storage of Stock Solution	Aliquot and store at -80°C for up to 2 years to avoid repeated freeze-thaw cycles. For short-term use (up to 1 month), store at -20°C.	

Experimental Protocol: Preparing a DASA-58 Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **DASA-58** in dimethyl sulfoxide (DMSO).

3.1. Materials and Equipment

- **DASA-58** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Analytical balance
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

3.2. Step-by-Step Procedure

- **Equilibration:** Before opening, allow the vial of **DASA-58** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture, which can affect the stability and solubility of the compound.
- **Mass Calculation:** To prepare a 10 mM stock solution, calculate the required mass of **DASA-58** using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$ Example for 1 mL of 10 mM stock: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 453.53 \text{ g/mol} \times 1000 \text{ mg/g} = 4.54 \text{ mg}$
- **Weighing:** Carefully weigh out the calculated amount of **DASA-58** powder using an analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- **Dissolution:** a. Add the appropriate volume of anhydrous DMSO to the tube containing the **DASA-58** powder. b. Vortex the solution vigorously for 1-2 minutes to facilitate dissolution. c. If the compound does not fully dissolve, sonicate the solution for 5-10 minutes. Visually inspect the solution to ensure it is clear and free of particulates.
- **Storage:** a. Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is crucial to prevent degradation from repeated freeze-thaw cycles. b. Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent. c. For long-term storage, place the aliquots at -80°C.

Visualizations

4.1. **DASA-58** Mechanism of Action

The following diagram illustrates the signaling pathway of **DASA-58** in activating PKM2. **DASA-58** binds to the less active dimeric form of PKM2, promoting its conversion into the highly active tetrameric form.

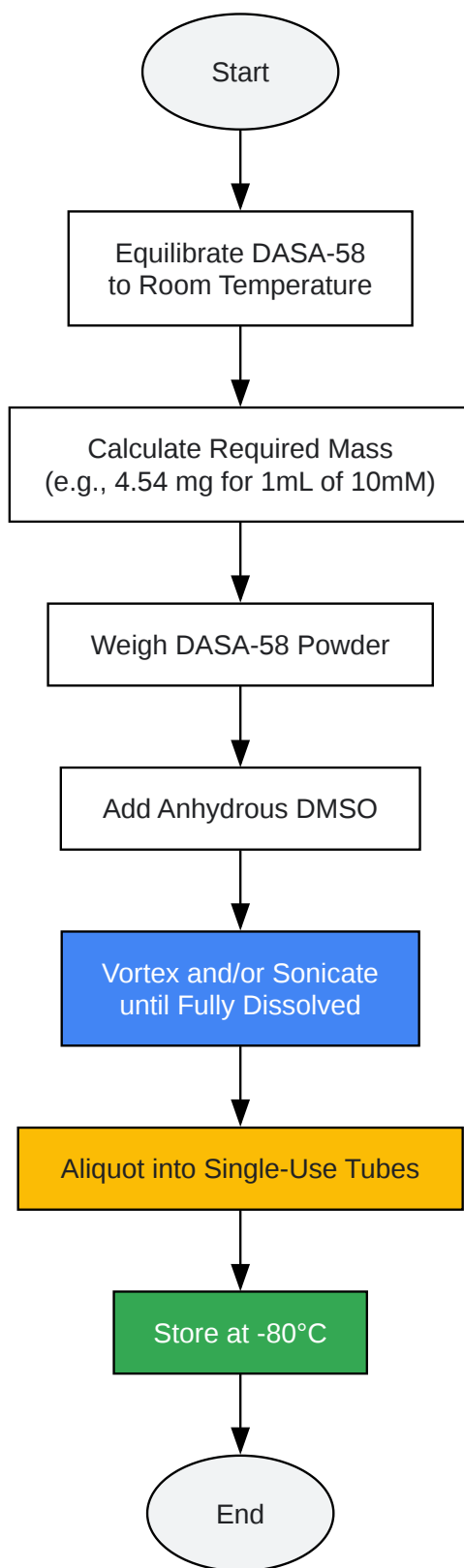


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Caption: **DASA-58** promotes the tetramerization and activation of PKM2.

4.2. Experimental Workflow for Stock Solution Preparation

This diagram outlines the logical workflow for preparing the **DASA-58** stock solution as described in the protocol.



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Caption: Workflow for preparing **DASA-58** stock solution.

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References

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- To cite this document: BenchChem. [Application Notes and Protocols: DASA-58 Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b606943#protocol-for-preparing-dasa-58-stock-solution>]

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